

# Proposed Comparison Guide: Dorzagliatin as a Glucokinase Activator

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Compound of Interest		
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This guide will provide a detailed overview of Dorzagliatin, including its mechanism of action, and compare its performance with other relevant glucokinase activators and standard-of-care treatments for type 2 diabetes.

## **Mechanism of Action and Signaling Pathway**

Glucokinase (GK) plays a crucial role in glucose homeostasis by acting as a glucose sensor in pancreatic β-cells and regulating glucose metabolism in the liver.[2] In individuals with type 2 diabetes, the function of glucokinase is often impaired. Glucokinase activators (GKAs) like Dorzagliatin are small molecules that bind to an allosteric site on the GK enzyme, inducing a conformational change that increases its affinity for glucose and enhances its catalytic activity. [1]

Dorzagliatin is a dual-acting GKA, meaning it targets glucokinase in both the pancreas and the liver.

- In the Pancreas: By activating GK in  $\beta$ -cells, Dorzagliatin lowers the threshold for glucosestimulated insulin secretion, thereby improving the  $\beta$ -cell response to glucose levels.
- In the Liver: Activation of hepatic GK by Dorzagliatin enhances glucose uptake and conversion to glycogen, and suppresses glucose production, contributing to lower blood glucose levels.



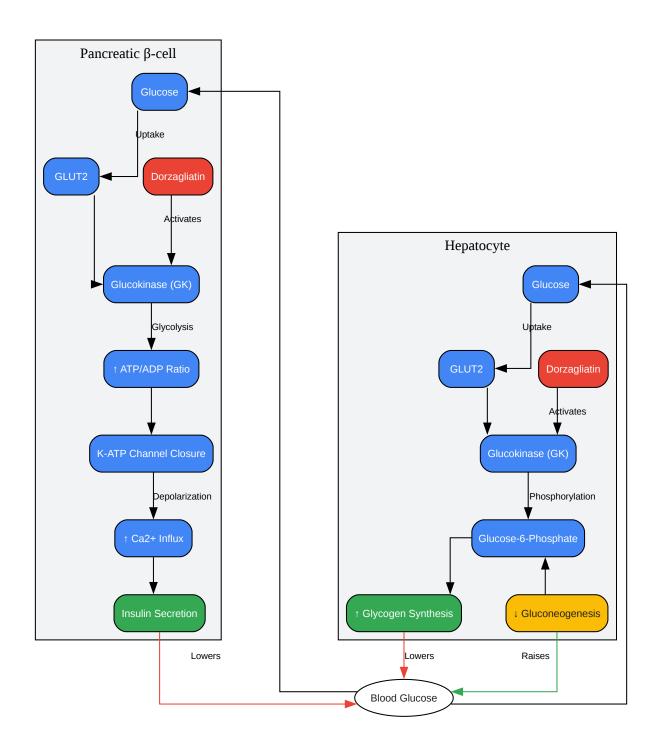




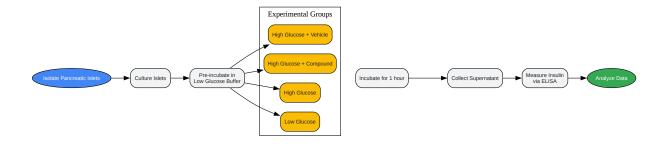
A key feature of newer generation GKAs like Dorzagliatin is their improved safety profile, particularly a lower risk of hypoglycemia compared to earlier GKAs.[2] This is attributed to a more physiological mode of action that preserves the glucose-dependent regulation of GK.

Below is a diagram illustrating the signaling pathway of Dorzagliatin.









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## References

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